

Leucomycin V physical and chemical properties

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Compound of Interest

Compound Name: *Leucomycin V*

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An In-depth Technical Guide on the Core Physical and Chemical Properties of **Leucomycin V**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the fundamental physical and chemical properties of **Leucomycin V**, a macrolide antibiotic. The information is presented to be a valuable resource for researchers, scientists, and professionals involved in drug development and related fields. This document includes tabulated quantitative data, detailed experimental methodologies, and a visualization of the mechanism of action.

Core Physical and Chemical Properties

Leucomycin V is a member of the leucomycin complex, a group of macrolide antibiotics produced by *Streptomyces kitasatoensis*. Its structure consists of a 16-membered lactone ring glycosidically linked to a disaccharide moiety. The physical and chemical characteristics of **Leucomycin V** are crucial for its formulation, delivery, and biological activity.

Data Presentation

The following tables summarize the key physical and chemical properties of **Leucomycin V** and its closely related analogs. Due to the limited availability of specific experimental data for **Leucomycin V**, values for related compounds are provided for comparative purposes.

Table 1: General Physical and Chemical Properties of **Leucomycin V**

Property	Value	Source(s)
Molecular Formula	C ₃₅ H ₅₉ NO ₁₃	[1][2][3]
Molecular Weight	701.84 g/mol	[1][2][3][4][5]
CAS Number	22875-15-6	[1][2][4][5]
Appearance	White to off-white crystalline powder	

Table 2: Solubility Profile of Leucomycin Analogs

Solvent	Solubility Description	Source(s)
Water	Limited solubility / Practically insoluble	[6][7][8]
Methanol	Soluble / Very soluble	[6][7][8][9]
Ethanol	Soluble / Very soluble	[6][7][8][9]
Dimethyl Sulfoxide (DMSO)	Soluble	[6][7][8][10]
Dimethylformamide (DMF)	Soluble	[6][7][8]
Acetonitrile	Very soluble	[9]

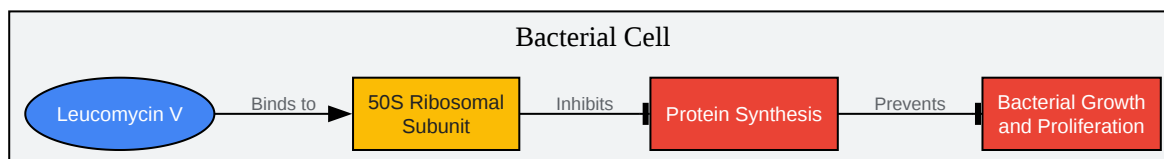
Table 3: Estimated Melting Point of Leucomycin Analogs

Leucomycin Analog	Melting Point (°C)	Source(s)
Leucomycin A5	~120 (decomposes)	[11]
Leucomycin A6	136.5	[12]

Note: A specific melting point for **Leucomycin V** is not readily available in the cited literature. The values for closely related analogs, Leucomycin A5 and A6, are provided as an estimation.

Mechanism of Action

Leucomycin V, like other macrolide antibiotics, exerts its antibacterial effect by inhibiting protein synthesis in susceptible bacteria. This is achieved by binding to the 50S ribosomal subunit, which interferes with the translocation step of polypeptide chain elongation.



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Mechanism of action of **Leucomycin V**.

Experimental Protocols

This section details the methodologies for determining the key physical and chemical properties of **Leucomycin V**. These protocols are based on standard pharmaceutical analysis techniques for macrolide antibiotics.

Melting Point Determination (Capillary Method)

Objective: To determine the temperature range over which the solid **Leucomycin V** transitions to a liquid.

Methodology:

- **Sample Preparation:** A small amount of finely powdered, dry **Leucomycin V** is packed into a thin-walled capillary tube, sealed at one end, to a height of 2-3 mm.^{[2][13][14][15][16]}
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, adjacent to a calibrated thermometer.^{[2][13][15]}
- **Heating:** The sample is heated at a controlled rate, typically starting with a rapid ramp to a temperature just below the expected melting point, followed by a slower ramp of 1-2 °C per minute near the melting point.^[14]

- Observation: The sample is observed through a magnifying lens. The temperature at which the first droplet of liquid appears is recorded as the start of the melting range. The temperature at which the entire solid has transformed into a clear liquid is recorded as the end of the melting range.[\[2\]](#)[\[14\]](#)

Solubility Determination (Shake-Flask Method)

Objective: To determine the equilibrium solubility of **Leucomycin V** in various solvents.

Methodology:

- Sample Preparation: An excess amount of **Leucomycin V** is added to a known volume of the desired solvent (e.g., water, ethanol, DMSO) in a sealed flask.[\[1\]](#)[\[3\]](#)[\[4\]](#)
- Equilibration: The flask is agitated in a constant temperature water bath or shaker for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[17\]](#)
- Phase Separation: The suspension is filtered through a suitable membrane filter (e.g., 0.22 μm PTFE) or centrifuged to separate the undissolved solid from the saturated solution.[\[1\]](#)[\[4\]](#)
- Quantification: The concentration of **Leucomycin V** in the clear supernatant is determined using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection or Mass Spectrometry (MS).[\[1\]](#)[\[4\]](#) A calibration curve is prepared using standard solutions of known concentrations to quantify the amount of dissolved **Leucomycin V**.

Spectral Analysis

Objective: To elucidate the molecular structure of **Leucomycin V** by analyzing the magnetic properties of its atomic nuclei.

Methodology:

- Sample Preparation: A small, precise amount of **Leucomycin V** is dissolved in a deuterated solvent (e.g., CDCl_3 , DMSO-d_6).
- Data Acquisition: The sample is placed in an NMR spectrometer. Both ^1H NMR and ^{13}C NMR spectra are acquired. For complex molecules like macrolides, two-dimensional (2D) NMR

experiments such as COSY, HSQC, and HMBC are often necessary for complete structural assignment.[\[18\]](#)[\[19\]](#)[\[20\]](#)[\[21\]](#)

- **Data Analysis:** The chemical shifts (δ), coupling constants (J), and correlation peaks in the 2D spectra are analyzed to determine the connectivity of atoms and the overall structure of the molecule.[\[20\]](#)[\[21\]](#)

Objective: To determine the molecular weight and fragmentation pattern of **Leucomycin V**.

Methodology:

- **Sample Introduction:** A dilute solution of **Leucomycin V** is introduced into the mass spectrometer, typically using a soft ionization technique like Electrospray Ionization (ESI) to prevent fragmentation of the parent molecule.[\[22\]](#)[\[23\]](#)[\[24\]](#)
- **Ionization:** In the ESI source, the sample is nebulized and subjected to a high voltage, creating charged droplets. As the solvent evaporates, charged molecular ions ($[M+H]^+$ or $[M+Na]^+$) are formed.[\[23\]](#)[\[24\]](#)
- **Mass Analysis:** The ions are guided into a mass analyzer (e.g., quadrupole, time-of-flight) which separates them based on their mass-to-charge ratio (m/z).
- **Detection and Analysis:** The detector records the abundance of ions at each m/z value, generating a mass spectrum. High-resolution mass spectrometry can provide a highly accurate molecular weight, confirming the elemental composition. Tandem mass spectrometry (MS/MS) can be used to induce fragmentation and provide structural information.

Objective: To identify the functional groups present in the **Leucomycin V** molecule by measuring the absorption of infrared radiation.

Methodology:

- **Sample Preparation:** A small amount of solid **Leucomycin V** is mixed with potassium bromide (KBr) and pressed into a thin pellet, or analyzed directly using an Attenuated Total Reflectance (ATR) accessory.[\[25\]](#)

- **Data Acquisition:** The sample is placed in an FT-IR spectrometer, and an infrared spectrum is recorded over a range of wavenumbers (typically 4000-400 cm^{-1}).
- **Data Analysis:** The absorption bands in the spectrum are correlated with specific functional groups (e.g., C=O, O-H, C-O, $\text{N}(\text{CH}_3)_2$) present in the molecule, providing a fingerprint of its chemical structure.^{[25][26][27][28][29]}

Conclusion

This technical guide provides a consolidated resource on the physical and chemical properties of **Leucomycin V**. While specific experimental data for some properties of **Leucomycin V** remain elusive, the information presented, including data from closely related analogs and detailed experimental protocols, offers a robust foundation for researchers and drug development professionals. The provided methodologies can be adapted to generate specific data for **Leucomycin V**, aiding in its further development and application.

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References

1. pubcompare.ai [pubcompare.ai]
2. westlab.com [westlab.com]
3. downloads.regulations.gov [downloads.regulations.gov]
4. enamine.net [enamine.net]
5. Shake-Flask Aqueous Solubility assay (Kinetic solubility) [protocols.io]
6. bioaustralis.com [bioaustralis.com]
7. toku-e.com [toku-e.com]
8. bioaustralis.com [bioaustralis.com]
9. jpdb.nihs.go.jp [jpdb.nihs.go.jp]
10. apexbt.com [apexbt.com]

- 11. 18361-45-0 · Leucomycin A5 · 125-06301[Detail Information] | [Analytical Chemistry][Laboratory Chemicals-FUJIFILM Wako Chemicals Europe GmbH [labchem-wako.fujifilm.com]
- 12. 18361-48-3 CAS MSDS (leucomycin A6) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 13. thinksrs.com [thinksrs.com]
- 14. chem.libretexts.org [chem.libretexts.org]
- 15. davjalandhar.com [davjalandhar.com]
- 16. byjus.com [byjus.com]
- 17. ps.tbzmed.ac.ir [ps.tbzmed.ac.ir]
- 18. An analysis of the ^1H and ^{13}C NMR spectra of the macrolide antibiotic, neoisomidecamycin - PubMed [pubmed.ncbi.nlm.nih.gov]
- 19. Assignments of the ^{13}C and ^1H NMR spectra of azithromycin in CDCl_3 | Semantic Scholar [semanticscholar.org]
- 20. How to Read and Interpret ^1H -NMR and ^{13}C -NMR Spectrums | Gunawan | Indonesian Journal of Science and Technology [ejournal.upi.edu]
- 21. researchgate.net [researchgate.net]
- 22. Sample Preparation Protocol for ESI Accurate Mass Service | Mass Spectrometry Research Facility [massspec.chem.ox.ac.uk]
- 23. Electrospray Ionization - Creative Proteomics [creative-proteomics.com]
- 24. chem.libretexts.org [chem.libretexts.org]
- 25. research.monash.edu [research.monash.edu]
- 26. mdpi.com [mdpi.com]
- 27. researchgate.net [researchgate.net]
- 28. Spectroscopic Identification of Bacteria Resistance to Antibiotics by Means of Absorption of Specific Biochemical Groups and Special Machine Learning Algorithm - PMC [pmc.ncbi.nlm.nih.gov]
- 29. researchgate.net [researchgate.net]
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